

Literature review of 5-Aminononane applications and synthesis

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Compound of Interest

Compound Name: 5-Aminononane

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An In-Depth Guide to the Synthesis and Applications of **5-Aminononane** for Researchers and Drug Development Professionals

Abstract

5-Aminononane, a primary aliphatic amine with the chemical formula $C_9H_{21}N$, serves as a versatile chemical intermediate and building block in various scientific domains.^{[1][2]} Its unique structural properties, stemming from the central placement of the amino group on the nonane chain, impart distinct reactivity compared to its isomers, making it a valuable component in pharmaceuticals, catalysis, and industrial processes.^{[1][3]} This guide provides a comprehensive review of **5-Aminononane**, focusing on a comparative analysis of its synthesis methodologies and a detailed exploration of its current and potential applications. We delve into the mechanistic details of various synthetic routes, offering experimental protocols and data-driven comparisons to assist researchers in selecting the most suitable method for their specific needs.

Physicochemical and Structural Properties

5-Aminononane (CAS No. 2198-45-0) is a colorless to light yellow liquid under standard conditions.^{[4][5]} The central position of the primary amino group on the nine-carbon chain creates a relatively accessible nucleophilic center while maintaining significant lipophilicity, a combination of properties that drives its utility in organic synthesis and material science.^[1]

Table 1: Physicochemical Properties of **5-Aminononane**

Property	Value	Source
IUPAC Name	nonan-5-amine	[1][6]
CAS Number	2198-45-0	[1][6][7]
Molecular Formula	C ₉ H ₂₁ N	[1][6][8]
Molecular Weight	143.27 g/mol	[1][6][8]
Boiling Point	190 °C at 760 mmHg	[1][7]
Density	0.79 g/cm ³	[1][7]
Flash Point	69.2 °C	[1][7]
Refractive Index	1.434	[1][7]
LogP (Octanol/Water)	3.394	[1][7]
SMILES	CCCCC(CCCC)N	[1][6]
InChI Key	BKEVGGILGWUWSB- UHFFFAOYSA-N	[1][6][8]

The positional isomerism of aminononanes significantly influences their properties. For instance, 1-Aminononane, with its terminal amino group, is more basic than **5-Aminononane** due to reduced steric hindrance and electronic effects from the alkyl chains.^[1] This difference in basicity and steric accessibility dictates their respective applications, with **5-Aminononane** often being preferred for syntheses where controlled reactivity and specific steric profiles are required.^[1]

Applications of 5-Aminononane: A Comparative Overview

The utility of **5-Aminononane** spans several key industries, primarily driven by the reactivity of its primary amine group.

Pharmaceutical and Medicinal Chemistry

In drug discovery and development, primary amines are crucial functional groups. **5-Aminononane** serves as a key intermediate in the synthesis of more complex molecules that feature amine functionalities.^{[1][3][9]} Its lipophilic nonane backbone can be advantageous for modulating the pharmacokinetic properties of a drug candidate, such as its ability to cross cell membranes. While specific drug examples containing the **5-Aminononane** moiety are not broadly publicized, its derivatives are explored in the synthesis of novel therapeutic agents. For instance, complex amine-containing structures are central to the development of receptor agonists and antagonists, where the amine provides a key interaction point with the biological target.^[10]

Industrial Applications

- **Corrosion Inhibition:** Aliphatic amines are well-established as corrosion inhibitors for metals, particularly in the oil and gas industry.^{[11][12]} They function by adsorbing onto the metal surface, forming a protective film that isolates the metal from the corrosive environment.^[11] The effectiveness of **5-Aminononane** in this role is attributed to the nitrogen's lone pair of electrons, which coordinates with the metal surface, and the hydrophobic alkyl chains, which repel water. Compared to shorter-chain amines, the longer nonane chain of **5-Aminononane** can provide a more robust and durable protective layer.
- **Polymer Production:** The primary amine group can react with various monomers, making its derivatives useful in the production of polymers and resins.^{[1][3]}
- **Catalysis:** **5-Aminononane** can act as a ligand in coordination chemistry, forming metal complexes that can be used as catalysts in various organic transformations.^[1]

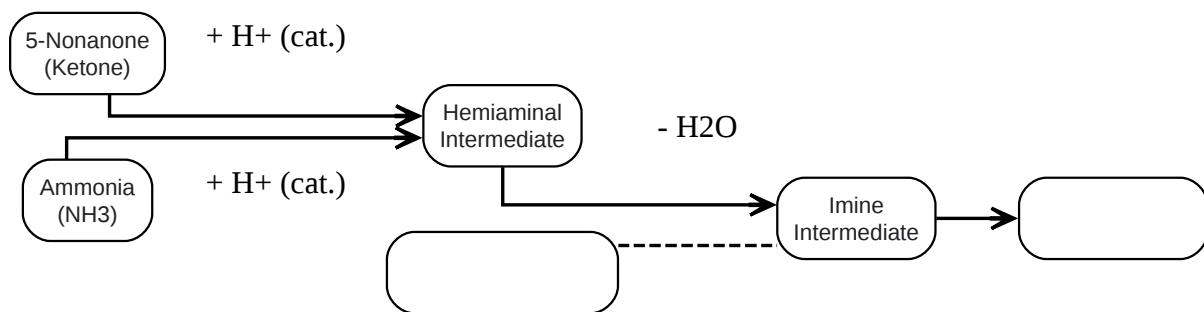
Synthesis of **5-Aminononane**: A Comparative Guide

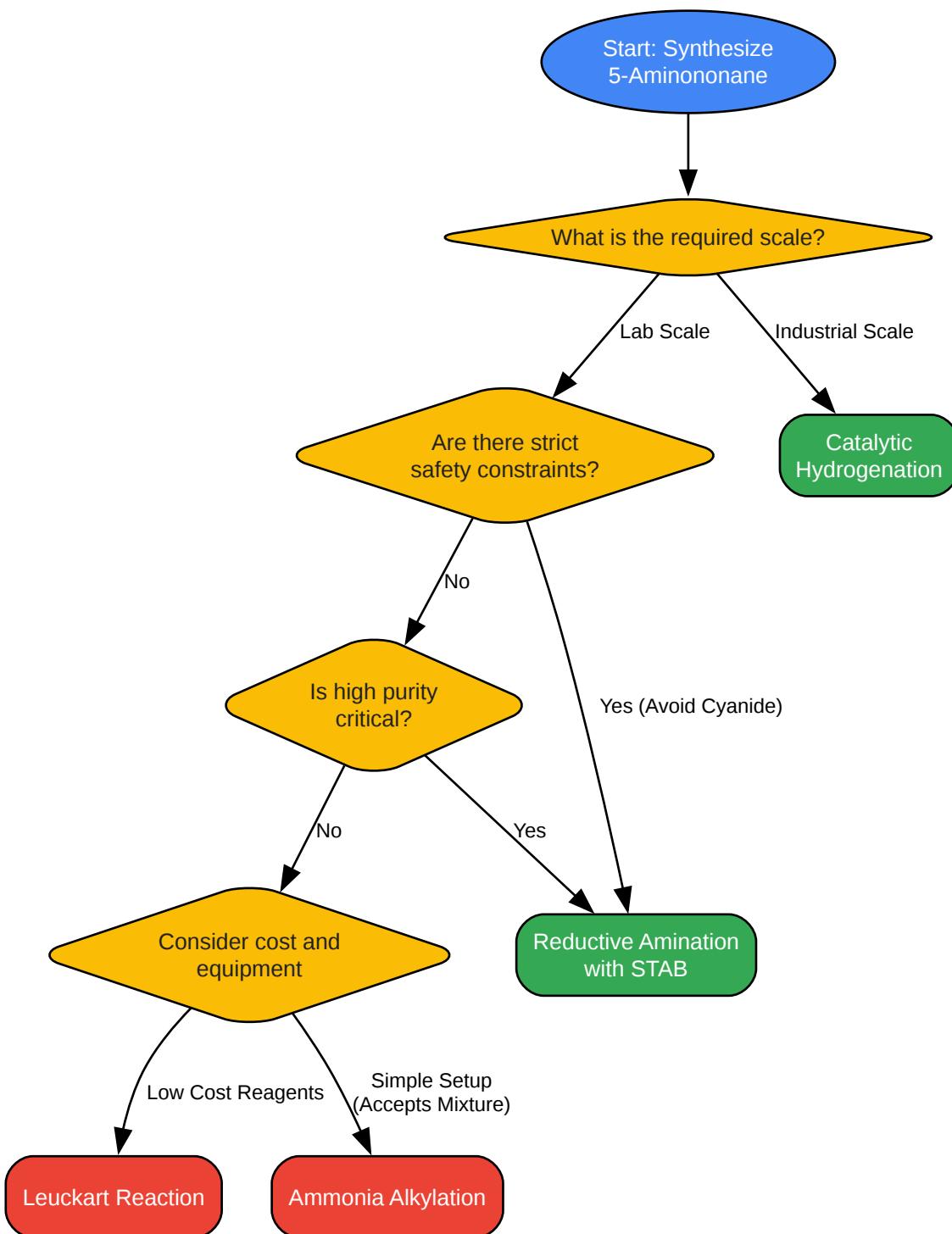
The synthesis of **5-Aminononane** is most commonly achieved through the amination of 5-nonenone. Several methods exist, each with distinct advantages regarding yield, safety, scalability, and reaction conditions.

Reductive Amination of 5-Nonanone

Reductive amination is the most versatile and widely employed method for synthesizing **5-Aminononane**.^{[1][13]} This "one-pot" reaction involves the condensation of 5-nonenone with an

ammonia source to form an intermediate imine, which is then reduced *in situ* to the desired primary amine.[\[13\]](#)[\[14\]](#)



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